

Methyl 3-amino-5-bromothiophene-2-carboxylate molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-amino-5-bromothiophene-2-carboxylate

Cat. No.: B186424

[Get Quote](#)

An In-depth Technical Guide to **Methyl 3-amino-5-bromothiophene-2-carboxylate**

Introduction

Methyl 3-amino-5-bromothiophene-2-carboxylate is a substituted thiophene derivative that serves as a crucial heterocyclic building block in organic synthesis. Its trifunctional nature, featuring an amine, an ester, and a bromo group on a thiophene ring, makes it a versatile precursor for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, a representative synthetic protocol, its reactivity, and essential safety information for researchers, scientists, and professionals in drug development and materials science. The thiophene core is a key structural motif in numerous pharmaceuticals, and substituted thiophenes like this compound are instrumental in the development of novel therapeutic agents and functional materials.^{[1][2]}

Chemical and Physical Properties

The fundamental properties of **Methyl 3-amino-5-bromothiophene-2-carboxylate** are summarized below. These data are essential for its use in quantitative chemical synthesis and analysis.

Property	Value
Molecular Weight	236.09 g/mol [3]
Molecular Formula	C ₆ H ₆ BrNO ₂ S[4]
CAS Number	107818-55-3[3]
IUPAC Name	methyl 3-amino-5-bromothiophene-2-carboxylate[3]
Appearance	Solid[4]
InChI	InChI=1S/C6H6BrNO2S/c1-10-6(9)5-3(8)2-4(7)11-5/h2H,8H2,1H3[3][4]
InChIKey	RZYLOBBUEWSONL-UHFFFAOYSA-N[3][4]
SMILES	<chem>COC(=O)C1=C(C=C(S1)Br)N</chem> [3]

Synthesis and Experimental Protocols

The synthesis of 3-aminothiophene-2-carboxylate derivatives is commonly achieved through the Gewald aminothiophene synthesis. This one-pot multicomponent reaction is a reliable method for constructing the thiophene ring from readily available starting materials.

Representative Experimental Protocol: Gewald Synthesis

This protocol describes a general method for the synthesis of 2-aminothiophene-3-carboxylates, which can be adapted for the synthesis of the title compound.[1][5]

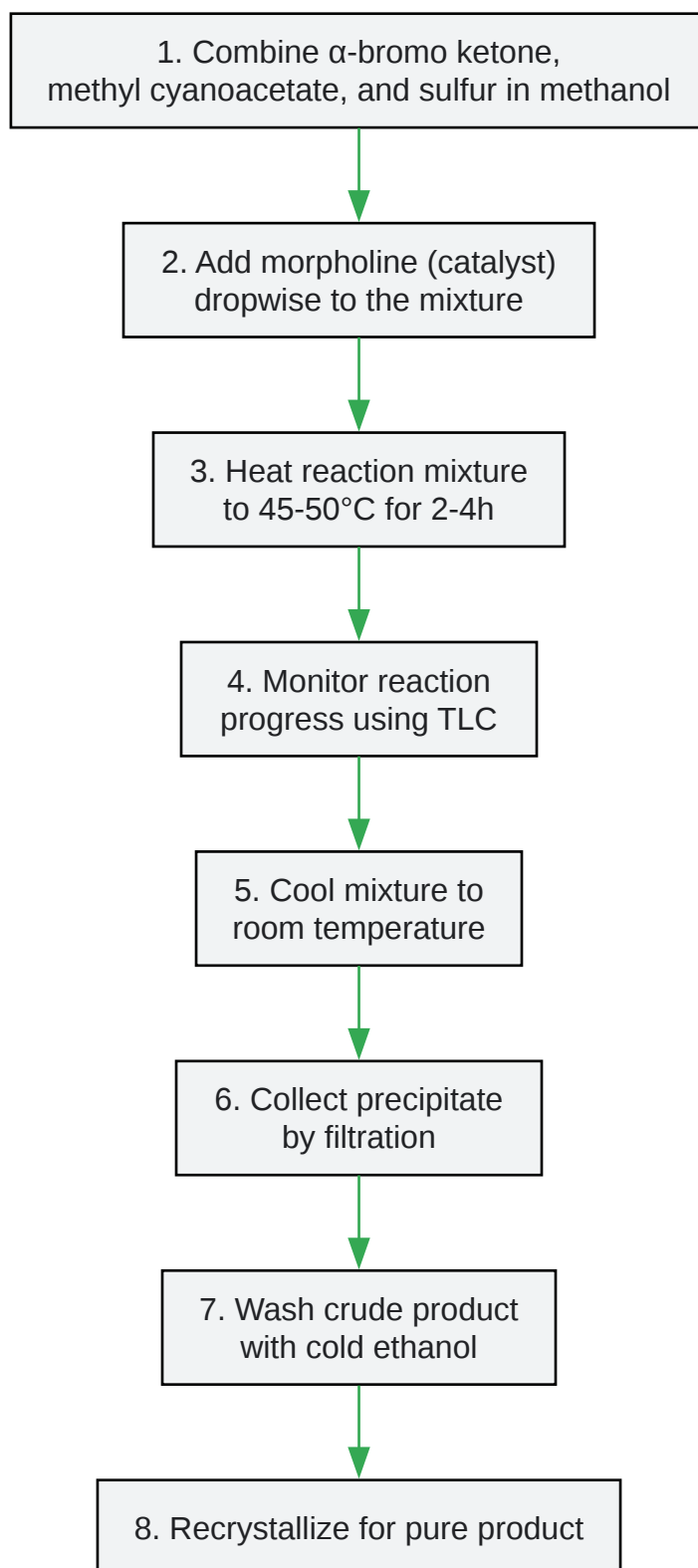
Materials:

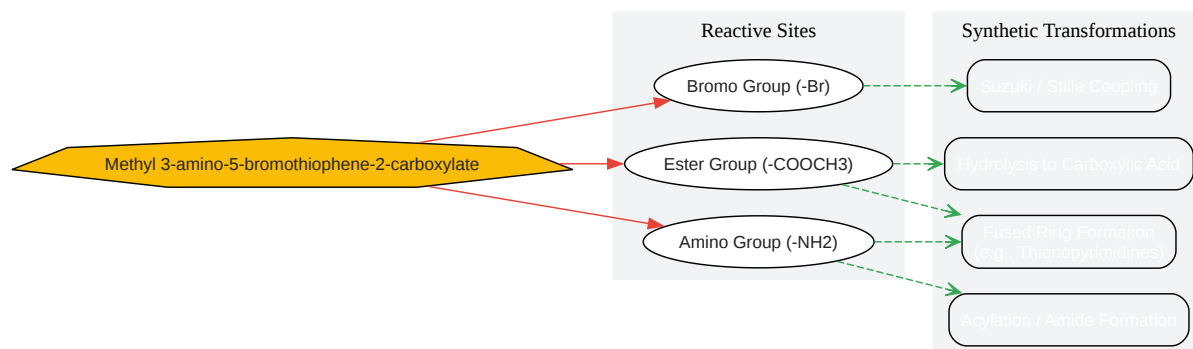
- An appropriate α -halo ketone or aldehyde (to introduce the 5-bromo substituent)
- Methyl cyanoacetate
- Elemental sulfur

- A weak base (e.g., morpholine or triethylamine)
- Methanol or Ethanol (as solvent)

Procedure:

- To a stirred mixture of the α -bromo carbonyl compound (1.0 eq.), methyl cyanoacetate (1.0 eq.), and elemental sulfur (1.1 eq.) in methanol, add morpholine (0.5 eq.) dropwise at room temperature.
- The reaction mixture is then heated to 45-50 °C and stirred for 2-4 hours.
- Reaction progress is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, and the precipitated product is collected by filtration.
- The crude product is washed with cold ethanol to remove unreacted starting materials and impurities.
- Further purification can be achieved by recrystallization from a suitable solvent like ethanol to yield the pure **Methyl 3-amino-5-bromothiophene-2-carboxylate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. asianpubs.org [asianpubs.org]
- 2. nbinno.com [nbinno.com]
- 3. Methyl 3-amino-5-bromothiophene-2-carboxylate | C₆H₆BrNO₂S | CID 20158931 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 3-amino-5-bromothiophene-2-carboxylate | CymitQuimica [cymitquimica.com]
- 5. Methyl 2-amino-3-thiophenecarboxylate – description and application - Georganics [georganics.sk]
- To cite this document: BenchChem. [Methyl 3-amino-5-bromothiophene-2-carboxylate molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b186424#methyl-3-amino-5-bromothiophene-2-carboxylate-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com